

# Personal protective equipment for handling ROCK-IN-11

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *ROCK-IN-11*

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## Essential Safety and Handling Guide for ROCK-IN-11

This guide provides critical safety and logistical information for the handling and disposal of **ROCK-IN-11**, a cement-based product. Adherence to these procedures is essential for ensuring laboratory safety and minimizing occupational hazards.

## Hazard Identification and Immediate Precautions

**ROCK-IN-11** is classified with specific health hazards that require immediate attention and protective measures.<sup>[1]</sup> Contact with body fluids, such as sweat or eye fluids, can lead to irritation or burns.<sup>[1]</sup>

Hazard Summary:

| Hazard Class                                                 | Hazard Statement                              | Precautionary Statement Code  |
|--------------------------------------------------------------|-----------------------------------------------|-------------------------------|
| Skin Irritation (Category 2)                                 | H315: Causes skin irritation.[1]              | P264, P280, P333+P313[1]      |
| Serious Eye Damage (Category 1)                              | H318: Causes serious eye damage.[1]           | P280, P305+P351+P338, P310[1] |
| Skin Sensitization (Category 1B)                             | H317: May cause an allergic skin reaction.[1] | P261, P280, P333+P313[1]      |
| Specific Target Organ Toxicity (Single Exposure, Category 3) | H335: May cause respiratory irritation.[1]    | P261, P312[1]                 |

#### Immediate Actions:

- In case of eye contact: Immediately rinse cautiously with water for several minutes.[1] If present, remove contact lenses and continue rinsing.[1] Seek immediate medical attention.
- In case of skin contact: Wash hands thoroughly after handling.[1] If skin irritation or a rash occurs, seek medical advice.[1]
- If inhaled: Avoid breathing dust.[1] If you feel unwell, call a POISON CENTER or doctor.[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **ROCK-IN-11** to minimize exposure and prevent injury.

#### Required PPE:

| Body Part   | Protection             | Specifications                                                                                  |
|-------------|------------------------|-------------------------------------------------------------------------------------------------|
| Hands       | Protective Gloves      | Chemical-resistant gloves (e.g., Butyl rubber, Viton).[2]                                       |
| Eyes/Face   | Eye/Face Protection    | Safety glasses with side shields or face shield.[1][2]                                          |
| Body        | Protective Clothing    | Wear appropriate protective clothing to prevent skin contact.[1][2]                             |
| Respiratory | Respiratory Protection | Use a suitable breathing apparatus or localized ventilation system to avoid dust inhalation.[1] |

## Operational and Handling Procedures

Proper handling procedures are critical to maintaining a safe working environment.

Step-by-Step Handling Protocol:

- Ventilation: Ensure the work area is adequately ventilated.[1] Use a localized ventilation system to control dust.[1]
- Avoid Contact: Prevent contact with skin and eyes, and avoid inhaling dust.[1]
- Personal Hygiene: Do not eat or drink while working with the product.[1] Contaminated clothing should be changed before entering eating areas.[1] Wash hands thoroughly after handling.[1]
- Container Handling: Do not reuse empty containers until they have been cleaned.[1] Before transferring the material, ensure there are no incompatible residual materials in the containers.[1]

## Storage and Disposal Plans

Storage:

- Store in a cool, well-ventilated area.
- Keep containers tightly closed.[2]
- Keep away from food, drink, and animal feed.[1]

#### Disposal:

- Waste Material: Dispose of waste material by taking it up mechanically and placing it in sealed containers for disposal according to local, state, and federal regulations.[1]
- Contaminated Materials: Retain and dispose of contaminated washing water.[1] Do not allow the product to enter soil/subsoil or surface water and drains.[1]

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **ROCK-IN-11**, from preparation to disposal.



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Caption: Safe handling workflow for **ROCK-IN-11**.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)